

# Personal protective equipment for handling Z-Tyr(tbu)-ome

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Z-Tyr(tbu)-ome**

Cat. No.: **B554264**

[Get Quote](#)

## Essential Safety and Handling Guide for Z-Tyr(tbu)-ome

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This guide provides immediate, essential safety and logistical information for handling **Z-Tyr(tbu)-ome** (N-Carbobenzyloxy-O-tert-butyl-L-tyrosine methyl ester), a key reagent in peptide synthesis.

Chemical Identifier:

Property	Value
Chemical Name	Z-Tyr(tbu)-ome
Synonyms	Cbz-Tyr(tBu)-OMe, Z-L-Tyr(tBu)-OMe
CAS Number	5068-29-1 <a href="#">[1]</a>
Molecular Formula	C22H27NO5 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	385.45 g/mol <a href="#">[1]</a>

Hazard Identification and Classification:

While some suppliers classify the compound as not hazardous, aggregated GHS information indicates potential hazards.<sup>[3]</sup> It is prudent to handle it as a potentially hazardous substance. Key hazard statements associated with the compound include:

- H315: Causes skin irritation.<sup>[4][5]</sup>
- H319: Causes serious eye irritation.<sup>[4][5]</sup>
- H335: May cause respiratory irritation.<sup>[4][5]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Z-Tyr(tbu)-ome** to minimize exposure. The following table outlines the recommended equipment based on Safety Data Sheets.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles are mandatory. <sup>[6]</sup>
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). <sup>[1][6]</sup> Dispose of contaminated gloves after use in accordance with local laws and good laboratory practices. <sup>[7]</sup>
Skin and Body Protection	A laboratory coat is required. <sup>[3]</sup> For larger spills, a full suit may be necessary. <sup>[7]</sup>
Respiratory Protection	Use in a well-ventilated area. <sup>[4][8]</sup> If dust formation is likely, a dust respirator (e.g., N95) should be used. <sup>[6][7]</sup>

## Operational Plan: Step-by-Step Handling Procedures

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][8]
- Recommended storage is at room temperature or refrigerated (2-8°C) for long-term stability. [4][5]

## 2. Handling and Use:

- Handle in a well-ventilated area, preferably in a chemical fume hood to avoid inhalation of dust.[6][8]
- Avoid contact with skin, eyes, and clothing.[6][8]
- Prevent dust formation during weighing and transfer.[6][8]
- Keep away from heat and sources of ignition.[7]
- Wash hands thoroughly after handling.[4][6]

## 3. Spill Management:

- Small Spills: Use appropriate tools to carefully sweep or scoop up the spilled material into a designated waste disposal container.[7]
- Large Spills: Evacuate the area. Use a shovel to place the material into a suitable waste container.[1][7] Avoid generating dust during cleanup.[8]
- Ensure adequate ventilation during cleanup.[1][8]

## Disposal Plan

Treat **Z-Tyr(tbu)-ome** and any contaminated materials as chemical waste.

### 1. Waste Collection:

- Place all solid **Z-Tyr(tbu)-ome** waste and any materials used for cleaning up spills (e.g., contaminated gloves, absorbent pads) into a designated and clearly labeled hazardous

waste container.[7][9]

## 2. Container Labeling and Storage:

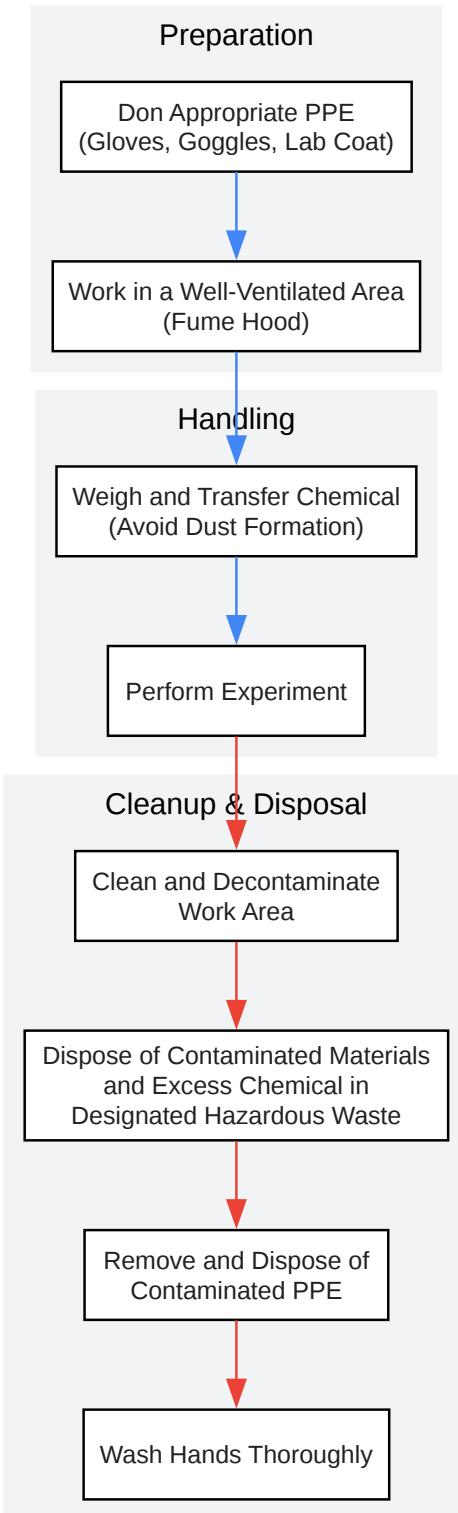
- Clearly label the waste container with "**Z-Tyr(tbu)-ome** Waste" and any other identifiers required by your institution's environmental health and safety (EHS) department.
- Store the sealed waste container in a designated hazardous waste accumulation area.

## 3. Final Disposal:

- Arrange for the collection and disposal of the chemical waste through your institution's EHS-approved waste management vendor.[9] Under no circumstances should it be disposed of down the drain or in regular solid waste streams.[10]

# Visual Workflow for Safe Handling

## Safe Handling Workflow for Z-Tyr(tbu)-ome

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Z-Tyr(tbu)-ome | C22H27NO5 | CID 7019804 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. Z-TYR(TBU)-OME | 5068-29-1 [amp.chemicalbook.com]
- 5. 5068-29-1 Z-Tyr(tBu)-OMe AKSci 7971AH [aksci.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. peptide.com [peptide.com]
- 8. fishersci.ie [fishersci.ie]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Z-Tyr(tbu)-ome]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b554264#personal-protective-equipment-for-handling-z-tyr-tbu-ome>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)